

# In-Depth Technical Guide: **trans-Phenothrin**

## (CAS No. 26046-85-5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *trans-Phenothrin*

Cat. No.: B1675335

[Get Quote](#)

This technical guide provides a comprehensive overview of **trans-Phenothrin**, a synthetic pyrethroid insecticide. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, toxicological profile, environmental fate, and mechanism of action.

## Physicochemical Properties

**trans-Phenothrin**, also known as d-phenothrin, is a photolabile synthetic pyrethroid.<sup>[1]</sup> It is characterized by its potent insecticidal activity against a broad spectrum of flying and crawling insects.<sup>[1]</sup>

Property	Value	Reference
CAS Number	26046-85-5	<a href="#">[2]</a>
Molecular Formula	C <sub>23</sub> H <sub>26</sub> O <sub>3</sub>	<a href="#">[3]</a>
Molecular Weight	350.45 g/mol	<a href="#">[3]</a>
Appearance	Yellow to brown transparent viscous liquid	<a href="#">[1]</a>
Solubility	Soluble in common organic solvents; Negligible in water	<a href="#">[1]</a>
Stability	Sensitive to alkalis and strong acids; Degraded by exposure to light	<a href="#">[1]</a>

## Toxicological Profile

**trans-Phenothrin** exhibits low mammalian toxicity, a characteristic feature of pyrethroid insecticides.[\[1\]](#) Its toxicological profile has been evaluated through various studies, summarized below.

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD <sub>50</sub> )	Rat	Oral	> 5000 mg/kg bw	[4]
Acute Dermal Toxicity (LD <sub>50</sub> )	Rat	Dermal	> 2000 mg/kg bw	[4]
Acute Inhalation Toxicity (LC <sub>50</sub> )	Rat	Inhalation	> 5.3 mg/L	[4]
Skin Irritation	Rabbit	Dermal	Non-irritating	[4]
Eye Irritation	Rabbit	Ocular	Non-irritating	[4]
Skin Sensitization	Guinea Pig	Dermal	Non-sensitizing	[4]
Carcinogenicity	-	-	Non-carcinogenic	[4]
Mutagenicity	-	-	Non-mutagenic	[4]
Reproductive Toxicity	-	-	Non-toxic to reproduction	[4]

## Experimental Protocols

Detailed experimental protocols for the toxicological and environmental fate studies cited are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). While specific study reports for **trans-Phenothrin** were not publicly available, the following represents the standard methodologies employed for such assessments.

### Acute Oral Toxicity (LD<sub>50</sub>) - OECD 423

This protocol is a stepwise procedure with the use of a minimum number of animals.

- Test Animals: Healthy, young adult rats of a single sex (typically females, as they are often slightly more sensitive) are used.[5][6]

- Housing and Fasting: Animals are caged individually and fasted (food, but not water) for at least 16 hours prior to administration of the test substance.[5][6]
- Dose Administration: The test substance, typically dissolved or suspended in a suitable vehicle like corn oil, is administered by oral gavage.[6][7] A starting dose of 2000 mg/kg body weight is often used in a limit test.[5]
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[5][6] Observations are made frequently on the day of dosing and at least once daily thereafter.[5]
- Pathology: At the end of the observation period, all animals are subjected to a gross necropsy.[6]

## Aquatic Toxicity to Daphnia magna - OECD 202

This test assesses the acute immobilization of Daphnia magna.

- Test Organisms: Young daphnids (less than 24 hours old) are used.[8]
- Test Conditions: The test is conducted under static conditions for 48 hours.[1][8] Test vessels are filled with a dilution water of known quality, and a geometric series of at least five concentrations of the test substance is prepared.[1]
- Exposure: A set number of daphnids (e.g., 10) are placed in each test vessel for each concentration and a control. Two replicates are typically used for each level.[9]
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.[1][8] Immobilization is defined as the lack of movement even after gentle agitation.[1] Water quality parameters such as pH and dissolved oxygen are also monitored.[1]
- Endpoint Calculation: The EC<sub>50</sub> (the concentration that causes immobilization in 50% of the daphnids) is determined at 24 and 48 hours.[8]

## Environmental Fate

**trans-Phenothrin** is known to be photolabile and readily degrades in the environment, which limits its persistence.[1]

Endpoint	Condition	Half-life (t <sub>1/2</sub> )	Reference
Soil Metabolism	Aerobic	-	-
Photodegradation on Soil	-	-	-

## Aerobic Soil Metabolism - OECD 307

This study evaluates the rate and route of degradation in soil under aerobic conditions.

- **Test System:** A representative soil type is chosen, and its characteristics (pH, organic carbon content, etc.) are documented.[10] The soil is typically sieved and pre-incubated to stabilize microbial activity.[11]
- **Test Substance Application:** The test substance, often radiolabeled for ease of tracking, is applied to the soil at a rate reflecting its intended use.[10]
- **Incubation:** The treated soil is incubated in the dark at a controlled temperature and moisture content.[11] Aerobic conditions are maintained by ensuring adequate air exchange.
- **Sampling and Analysis:** Soil samples are taken at various time intervals and analyzed for the parent compound and its degradation products.[11]
- **Data Analysis:** The rate of degradation (DT<sub>50</sub> and DT<sub>90</sub> - the time for 50% and 90% dissipation, respectively) and the degradation pathway are determined.[10]

## Photodegradation on Soil - OECD Guideline

This study assesses the degradation of a substance on the soil surface when exposed to light.

- **Soil Preparation:** A thin layer of a chosen soil type is applied to plates.[12]
- **Application:** The test substance is applied uniformly to the soil surface.[12]
- **Irradiation:** The plates are exposed to a light source that simulates natural sunlight.[12] Dark controls are maintained to differentiate between photodegradation and other degradation processes.[13]

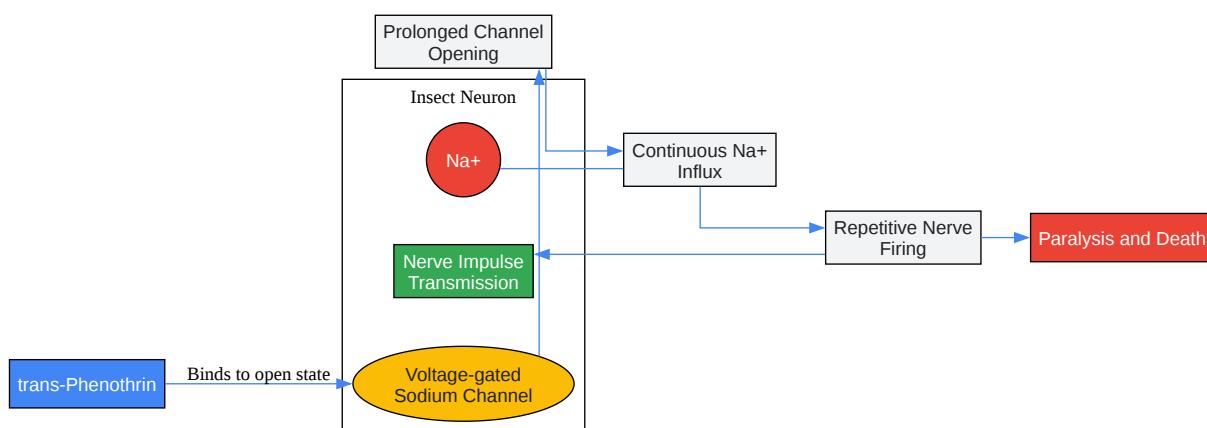
- Sampling and Analysis: Soil samples are collected at different time points and analyzed for the parent compound and its photoproducts.[12]
- Endpoint Determination: The half-life of photodegradation is calculated.[13]

## Mechanism of Action

The primary target of **trans-Phenothrin**, like other pyrethroid insecticides, is the voltage-gated sodium channel in the nervous system of insects.[2]

## Signaling Pathway

**trans-Phenothrin** binds to the open state of the voltage-gated sodium channels, preventing their closure.[14] This leads to a prolonged influx of sodium ions, resulting in repetitive nerve firing, paralysis, and ultimately the death of the insect.[2]

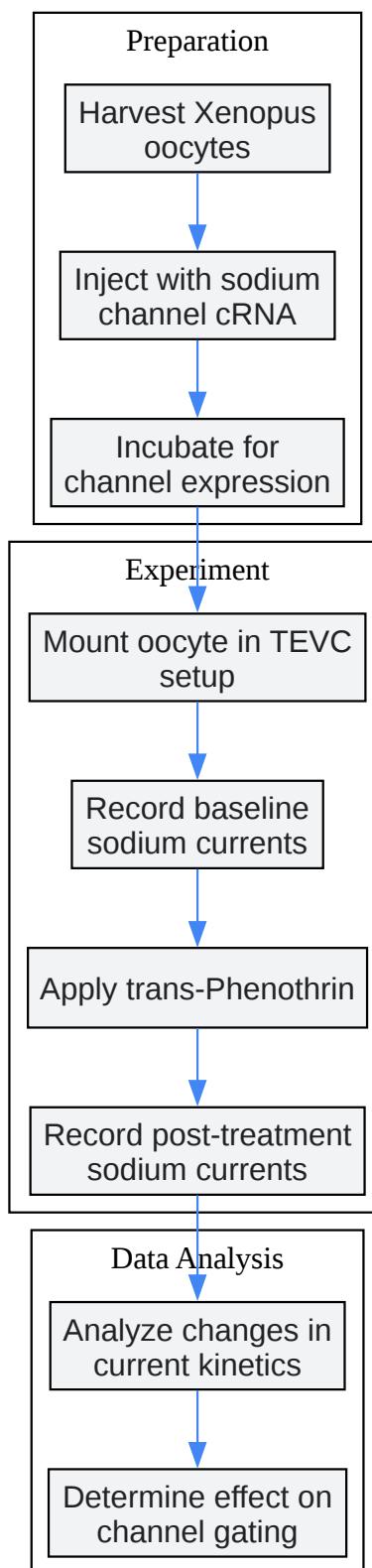


[Click to download full resolution via product page](#)

Caption: Mechanism of action of **trans-Phenothrin** on insect voltage-gated sodium channels.

## Experimental Workflow: Electrophysiology

The effect of **trans-Phenothrin** on sodium channels is typically studied using electrophysiological techniques like the two-electrode voltage clamp (TEVC) on *Xenopus* oocytes expressing the target sodium channel.[[15](#)]



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for Two-Electrode Voltage Clamp (TEVC) studies.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [downloads.regulations.gov](http://downloads.regulations.gov) [downloads.regulations.gov]
- 2. [extranet.who.int](http://extranet.who.int) [extranet.who.int]
- 3. [cabidigitallibrary.org](http://cabidigitallibrary.org) [cabidigitallibrary.org]
- 4. [epa.gov](http://epa.gov) [epa.gov]
- 5. [downloads.regulations.gov](http://downloads.regulations.gov) [downloads.regulations.gov]
- 6. [downloads.regulations.gov](http://downloads.regulations.gov) [downloads.regulations.gov]
- 7. [geacindia.gov.in](http://geacindia.gov.in) [geacindia.gov.in]
- 8. [safenano.re.kr](http://safenano.re.kr) [safenano.re.kr]
- 9. [ag.state.mn.us](http://ag.state.mn.us) [ag.state.mn.us]
- 10. Route and rate of degradation in soil – aerobic and anaerobic soil metabolism | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 11. Document Display (PURL) | NSCEP | US EPA [[nepis.epa.gov](http://nepis.epa.gov)]
- 12. [downloads.regulations.gov](http://downloads.regulations.gov) [downloads.regulations.gov]
- 13. Document Display (PURL) | NSCEP | US EPA [[nepis.epa.gov](http://nepis.epa.gov)]
- 14. Voltage-gated sodium channels as targets for pyrethroid insecticides - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 15. [benchchem.com](http://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: trans-Phenothrin (CAS No. 26046-85-5)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1675335#trans-phenothrin-cas-number-26046-85-5-technical-data-sheet>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)